

Application Notes and Protocols for ATV-1601 in Combination with Fulvestrant

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Compound of Interest

Compound Name: ATV2301

Cat. No.: B15567567

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Disclaimer: The compound "**ATV2301**" could not be identified in publicly available literature. This document has been created under the assumption that the intended compound was ATV-1601, a selective allosteric inhibitor of AKT1 E17K. The combination compound has been selected as Fulvestrant, based on ongoing clinical trials.[1][2][3][4] This document is for research and informational purposes only.

Introduction

ATV-1601 is a first-in-class, orally bioavailable, selective allosteric inhibitor targeting the E17K mutation in the AKT1 protein.[2] The AKT1 E17K mutation is a clinically validated oncogenic driver found in various solid tumors, with the highest prevalence in breast, endometrial, and prostate cancers. Unlike pan-AKT inhibitors that target all three AKT isoforms and are often associated with dose-limiting toxicities like hyperglycemia (due to AKT2 inhibition), ATV-1601's selectivity for the mutant AKT1 offers the potential for improved tolerability and a wider therapeutic window.

Fulvestrant is a selective estrogen receptor degrader (SERD) used in the treatment of hormone receptor (HR)-positive breast cancer. It functions by binding to the estrogen receptor (ER),

leading to its destabilization, accelerated degradation, and a comprehensive blockade of ER-mediated signaling pathways.

The PI3K/AKT/mTOR signaling pathway is a central regulator of cell growth, proliferation, and survival, and its aberrant activation is a hallmark of many cancers. In HR-positive breast cancer, there is significant crosstalk between the ER and PI3K/AKT pathways. Upregulation of the PI3K/AKT pathway is a key mechanism of resistance to endocrine therapies. Therefore, the combination of a selective AKT1 E17K inhibitor like ATV-1601 with an ER degrader like Fulvestrant represents a rational and promising therapeutic strategy to overcome resistance and enhance anti-tumor efficacy in tumors harboring both dependencies.

Data Presentation

Preclinical Efficacy of ATV-1601

The following tables summarize key quantitative data from preclinical studies on ATV-1601.

Assay Type	Cell Line / Model	Target	IC50 / Potency	Citation
Cellular Proliferation	Ba/F3	AKT1 E17K	0.06 μ M	
Target Engagement	HCT116-DKO-AKT E17K Xenograft	p-PRAS40	IC50: 0.03 μ M, IC90: 0.1 μ M	

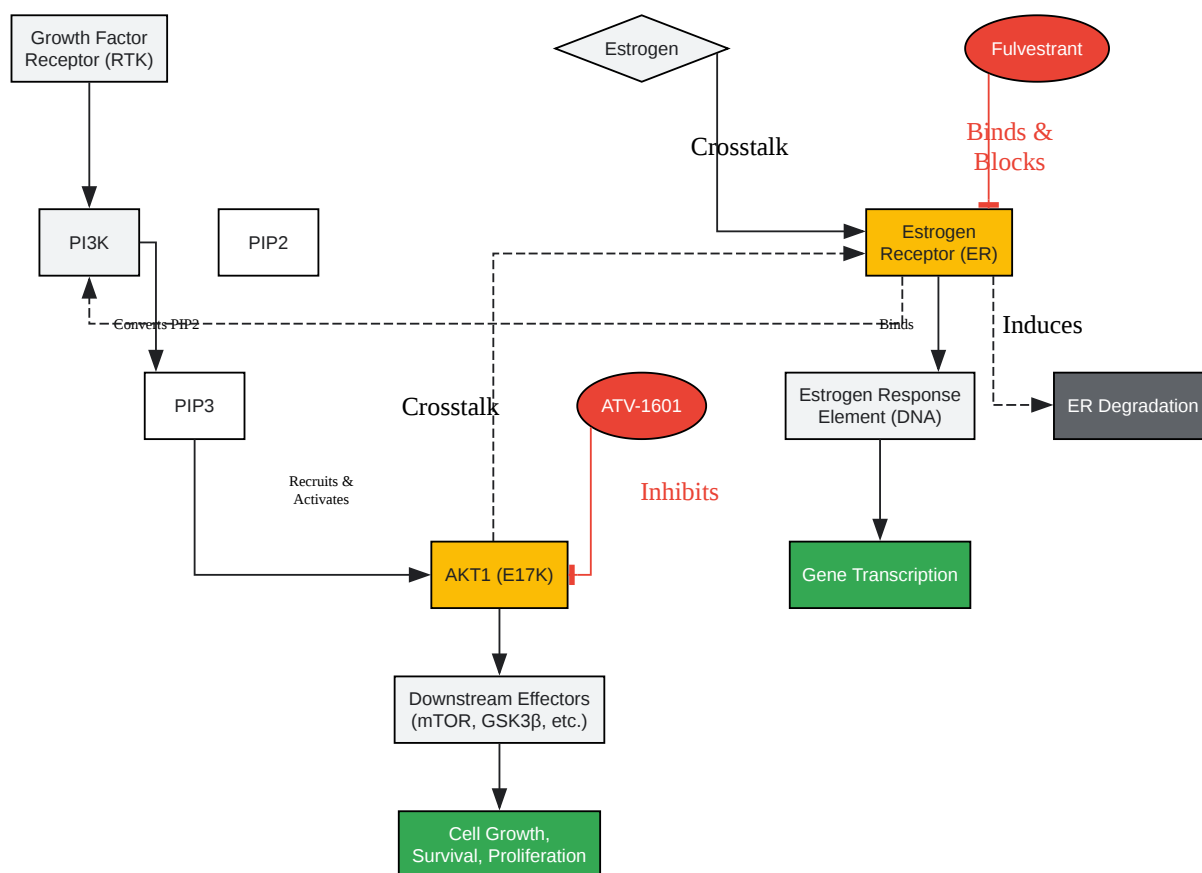
Preclinical Pharmacokinetics of ATV-1601

Species	Half-life ($t_{1/2}$)	Max Concentration (C _{max})	Bioavailability	Citation
Mouse, Rat, Dog	2.9 - 4.5 h	1,113 - 2,970 ng/mL	~38% (species dependent) to >98% (dog)	

Note: Preclinical studies have shown that ATV-1601 demonstrates profound and durable tumor regression in multiple AKT1 E17K-driven patient-derived xenograft (PDX) models and is well-tolerated without inducing hyperglycemia.

Signaling Pathways and Workflows

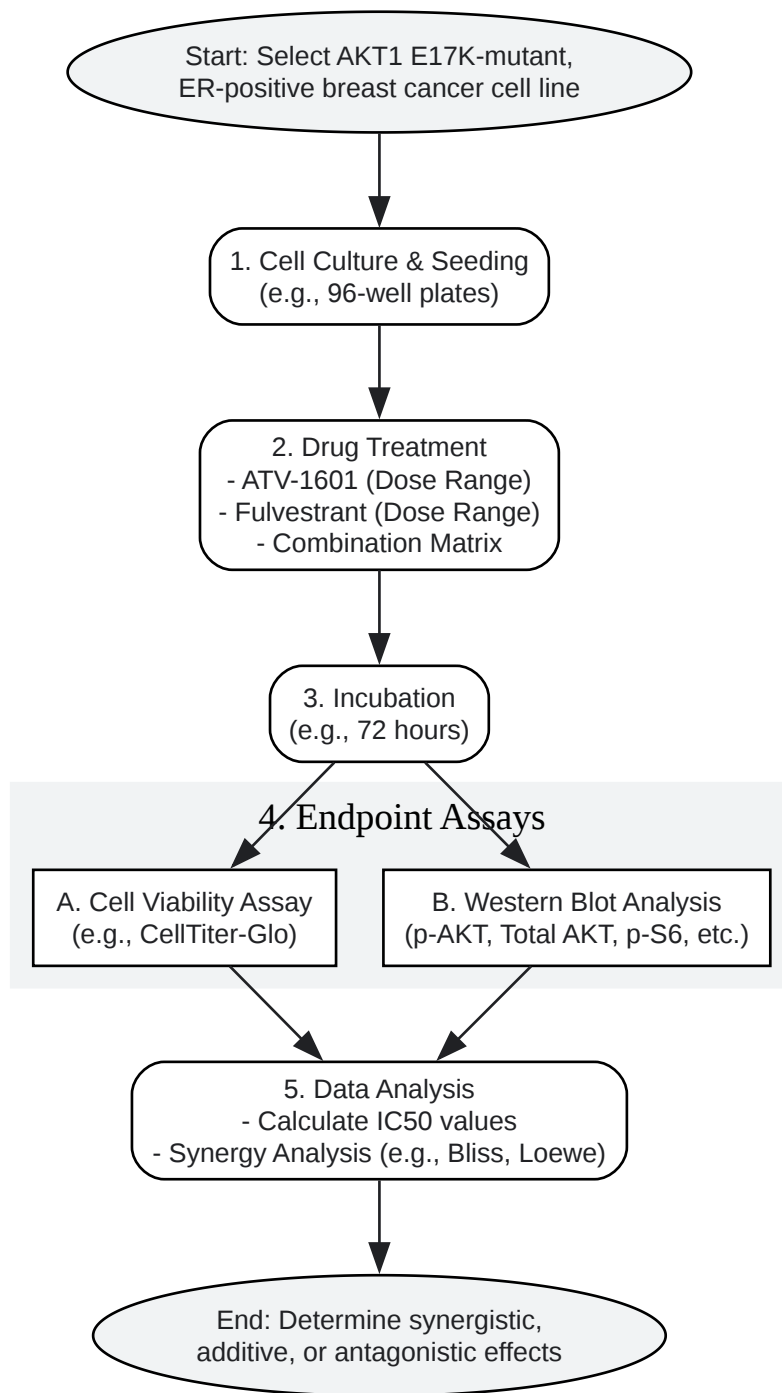
ATV-1601 and Fulvestrant Combined Signaling Pathway



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Combined inhibition of AKT and ER signaling pathways.

Experimental Workflow for In Vitro Combination Study



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Workflow for testing ATV-1601 and Fulvestrant synergy.

Experimental Protocols

Protocol: Cell Viability (Synergy) Assay

This protocol is designed to assess the synergistic, additive, or antagonistic effects of ATV-1601 and Fulvestrant on the viability of cancer cells.

4.1.1 Materials

- AKT1 E17K-mutant, ER-positive breast cancer cell line (e.g., MCF-7 with engineered E17K mutation)
- Appropriate cell culture medium (e.g., DMEM with 10% FBS)
- ATV-1601 (stock solution in DMSO)
- Fulvestrant (stock solution in DMSO)
- 96-well clear-bottom white plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer plate reader

4.1.2 Procedure

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells into 96-well plates at a pre-determined optimal density (e.g., 3,000-5,000 cells/well in 100 μ L of medium).
 - Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
- Drug Preparation and Treatment:
 - Prepare serial dilutions of ATV-1601 and Fulvestrant in culture medium.
 - Create a dose-response matrix. For a 7x7 matrix, treat wells with:

- ATV-1601 alone (7 concentrations)
- Fulvestrant alone (7 concentrations)
- All 49 combinations of ATV-1601 and Fulvestrant
- Vehicle control (DMSO, concentration matched to the highest drug concentration)
- Add 100 μ L of the drug-containing medium to the appropriate wells.
- Incubation:
 - Incubate the plates for 72 hours at 37°C, 5% CO₂.
- Viability Measurement (CellTiter-Glo®):
 - Equilibrate the plate and CellTiter-Glo® reagent to room temperature.
 - Add 100 μ L of CellTiter-Glo® reagent to each well.
 - Mix on an orbital shaker for 2 minutes to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Read luminescence using a plate reader.
- Data Analysis:
 - Normalize viability data to the vehicle control wells (set to 100% viability).
 - Calculate IC50 values for each drug alone.
 - Use synergy analysis software (e.g., SynergyFinder, Combenefit) to calculate synergy scores based on models such as Bliss Independence or Loewe Additivity.

Protocol: Western Blot for Pathway Analysis

This protocol is used to verify the on-target effects of ATV-1601 and Fulvestrant by measuring changes in protein phosphorylation in the AKT signaling pathway.

4.2.1 Materials

- 6-well plates
- Treated cells (from a parallel experiment to the viability assay)
- Cell Lysis Buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay kit
- SDS-PAGE gels and running apparatus
- Nitrocellulose or PVDF membranes
- Transfer buffer and apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
 - Phospho-AKT (Ser473)
 - Total AKT
 - Phospho-S6 Ribosomal Protein (Ser235/236)
 - Total S6 Ribosomal Protein
 - GAPDH or β -Actin (loading control)
- HRP-conjugated secondary antibody
- ECL chemiluminescent substrate
- Imaging system (e.g., ChemiDoc)

4.2.2 Procedure

- Cell Lysis and Protein Quantification:

- Treat cells in 6-well plates with selected concentrations of ATV-1601, Fulvestrant, the combination, and vehicle control for a specified time (e.g., 24 hours).
- Wash cells with ice-cold PBS and lyse with 100-150 μ L of lysis buffer.
- Scrape and collect lysates, then centrifuge at 14,000 rpm for 15 minutes at 4°C.
- Collect the supernatant and determine protein concentration using a BCA assay.
- Sample Preparation and SDS-PAGE:
 - Normalize protein concentrations for all samples.
 - Mix 20-30 μ g of protein with Laemmli sample buffer and boil at 95°C for 5 minutes.
 - Load samples onto an SDS-PAGE gel and run until the dye front reaches the bottom.
- Protein Transfer:
 - Transfer proteins from the gel to a nitrocellulose or PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibody (e.g., anti-p-AKT) overnight at 4°C, diluted in blocking buffer according to the manufacturer's recommendation.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again three times with TBST.
- Detection and Analysis:
 - Apply ECL substrate and capture the chemiluminescent signal using an imaging system.

- For quantitative analysis, perform densitometry using image analysis software. Normalize the phospho-protein signal to the total protein signal.
- To re-probe for another protein, strip the membrane using a stripping buffer and repeat the immunoblotting process starting from the blocking step.

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